

# A Technical Guide to 4-Methylphthalazin-1(2H)-one: Synthesis, Characterization, and Applications

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## Compound of Interest

Compound Name: 4-Methylphthalazin-1(2H)-one

Cat. No.: B015038

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## Abstract

This technical guide provides a comprehensive overview of **4-Methylphthalazin-1(2H)-one**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. We delve into its core chemical identifiers, provide a detailed, field-proven protocol for its synthesis via cyclocondensation, and outline the analytical techniques for its structural confirmation and purity assessment. Furthermore, this guide explores the compound's role as a versatile scaffold in drug discovery, particularly in the development of novel therapeutic agents. This document is intended as a foundational resource for researchers, chemists, and drug development professionals working with phthalazinone derivatives.

## Introduction: The Significance of the Phthalazinone Scaffold

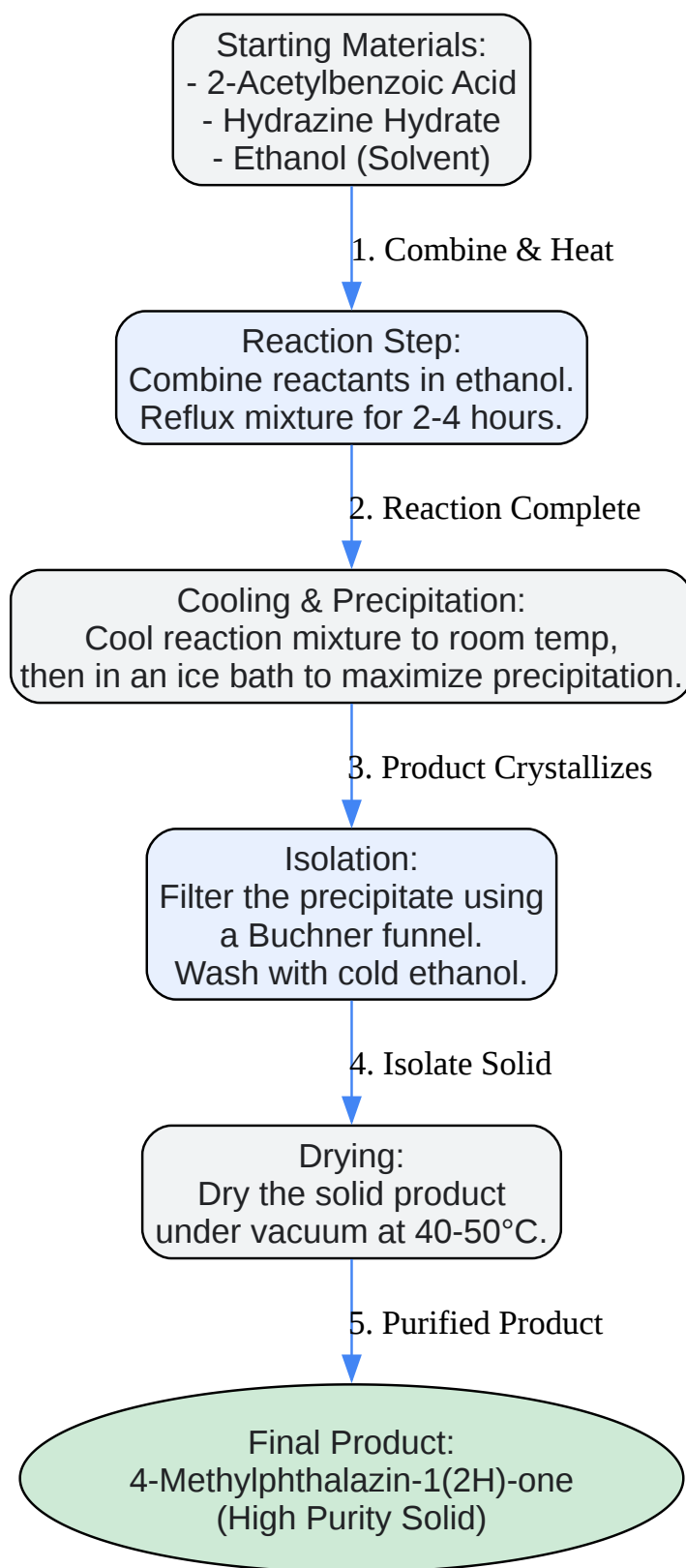
The phthalazin-1(2H)-one core is a privileged diazaheterobicyclic scaffold that appears in a wide array of synthetic molecules relevant to medicinal chemistry.<sup>[1][2]</sup> Its structural rigidity and capacity for diverse substitutions make it a versatile building block for drug development.<sup>[3]</sup> Phthalazinone derivatives are known to possess a broad spectrum of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and neuroprotective properties.<sup>[2][4][5]</sup>

**4-Methylphthalazin-1(2H)-one**, specifically, is a fundamental derivative where a methyl group at the C4 position influences its chemical reactivity and biological profile.<sup>[4]</sup> It serves as a crucial starting material and intermediate for the synthesis of more complex molecules, including potent enzyme inhibitors like Poly(ADP-ribose)polymerase (PARP) inhibitors used in oncology.<sup>[4][5][6]</sup> Understanding its fundamental properties, synthesis, and handling is therefore critical for its effective application in research and development.

## Chemical Identity and Physicochemical Properties

Accurate identification is paramount in chemical research. The key identifiers and properties for **4-Methylphthalazin-1(2H)-one** are summarized below.

### Chemical Structure



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